

# Metolcarb: A Technical Guide to its History, Development, and Insecticidal Action

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Metolcarb

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Abstract

**Metolcarb**, a carbamate insecticide, has been utilized in agricultural applications for the control of a range of insect pests, particularly in rice cultivation. This technical guide provides a comprehensive overview of the history, development, and insecticidal properties of **Metolcarb**. It details its chemical and physical characteristics, outlines its synthesis, and elaborates on its mode of action as a cholinesterase inhibitor. The guide further presents toxicological data, information on its environmental fate, and detailed experimental protocols for its analysis and the assessment of its biological activity. Visual diagrams are provided to illustrate key pathways and workflows, offering a thorough resource for professionals in the fields of agrochemical research and development.

## Introduction

**Metolcarb**, chemically known as m-tolyl methylcarbamate, is a synthetic carbamate insecticide. [1] Carbamate pesticides were first introduced in the 1950s and have been widely used in agriculture due to their effectiveness against a broad spectrum of insect pests.[2] **Metolcarb** has been specifically employed to control sucking insects such as leafhoppers and planthoppers in rice, as well as other pests like citrus mealybugs, onion thrips, and cotton aphids.[2] It is formulated as an emulsifiable concentrate, wettable powder, or dustable powder. [2]

## Chemical and Physical Properties

**Metolcarb** is a colorless crystalline solid.<sup>[2]</sup> Key physical and chemical properties are summarized below.

Property	Value	Reference
Chemical Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub>	
Molar Mass	165.19 g/mol	
Melting Point	76-77 °C	
Water Solubility	2.6 g/L at 30 °C	
Vapor Pressure	1.33 x 10 <sup>-4</sup> Pa at 20 °C	
Log P (octanol-water partition coefficient)	1.7	

## Synthesis

The synthesis of **Metolcarb** is achieved through the reaction of m-cresol with methyl isocyanate. This reaction is a classic example of carbamate synthesis from an alcohol (in this case, a phenol) and an isocyanate.

## Experimental Protocol: Synthesis of Metolcarb

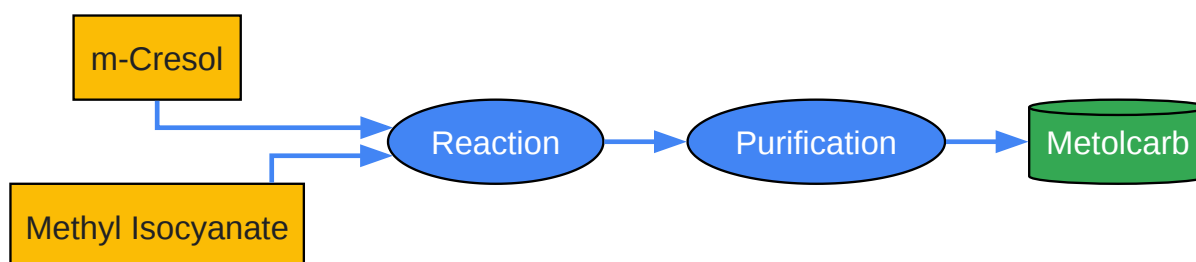
Materials:

- m-Cresol
- Methyl isocyanate
- Anhydrous toluene (or other suitable inert solvent)
- Triethylamine (or other suitable base catalyst)
- Anhydrous sodium sulfate

- Reaction flask with a reflux condenser and magnetic stirrer
- Dropping funnel
- Heating mantle
- Rotary evaporator
- Crystallization dish

Procedure:

- In a clean, dry reaction flask equipped with a reflux condenser, magnetic stirrer, and a dropping funnel, dissolve m-cresol in anhydrous toluene.
- Add a catalytic amount of triethylamine to the solution.
- Slowly add an equimolar amount of methyl isocyanate to the reaction mixture through the dropping funnel with constant stirring. The reaction is exothermic, and the addition rate should be controlled to maintain a gentle reflux.
- After the addition is complete, heat the reaction mixture to reflux for 2-3 hours to ensure the reaction goes to completion.
- Cool the reaction mixture to room temperature.
- Wash the organic layer with a dilute acid solution to remove the catalyst, followed by washing with water and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the solution to remove the drying agent.
- Remove the solvent under reduced pressure using a rotary evaporator.
- The resulting crude product can be purified by recrystallization from a suitable solvent (e.g., a mixture of hexane and ethyl acetate) to yield pure **Metolcarb** crystals.

Logical Workflow for **Metolcarb** Synthesis[Click to download full resolution via product page](#)

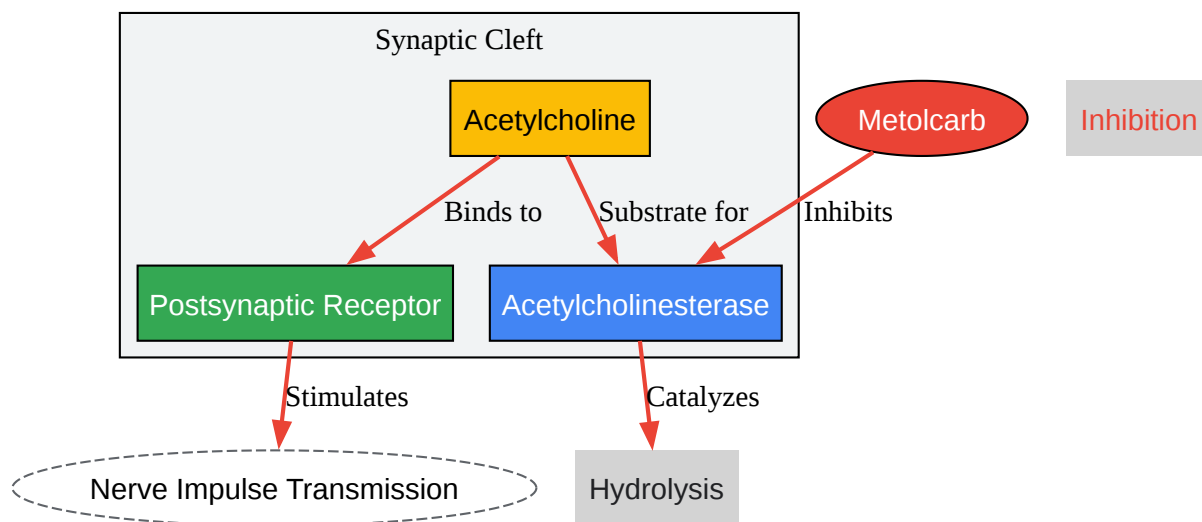
Caption: A simplified workflow for the synthesis of **Metolcarb**.

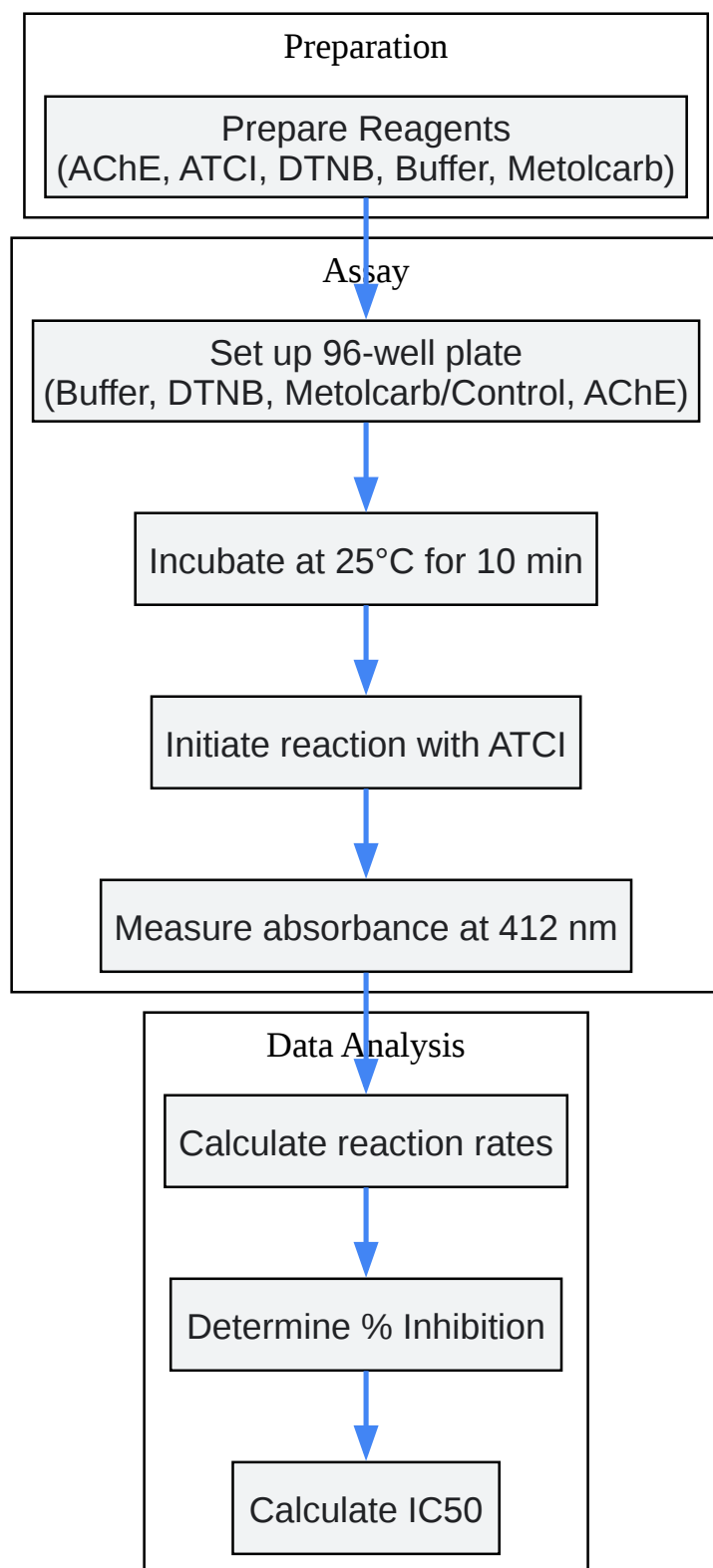
## Mode of Action: Cholinesterase Inhibition

**Metolcarb**, like other carbamate insecticides, exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE). AChE is a critical enzyme in the nervous system of both insects and mammals, responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) into choline and acetic acid. This process terminates the nerve impulse at the synapse.

By inhibiting AChE, **Metolcarb** causes an accumulation of ACh in the synaptic cleft, leading to continuous stimulation of cholinergic receptors. This results in hyperexcitability, paralysis, and ultimately, the death of the insect. The inhibition of AChE by carbamates is reversible, as the carbamylated enzyme can be slowly hydrolyzed to regenerate the active enzyme.

### Signaling Pathway of Acetylcholinesterase Inhibition by **Metolcarb**





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## References

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